

# Application Notes and Protocols: Ammonium Nonanoate as a Contact Herbicide in Organic Agriculture

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## Compound of Interest

Compound Name: *Ammonium nonanoate*

Cat. No.: *B1288919*

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These application notes provide a comprehensive overview of **ammonium nonanoate**, a broad-spectrum, non-selective contact herbicide used in organic agriculture. This document details its mechanism of action, summarizes efficacy data, and provides detailed protocols for experimental evaluation.

## Introduction

**Ammonium nonanoate**, the ammonium salt of nonanoic acid (also known as pelargonic acid), is a fatty acid-based herbicide valued in organic farming for its efficacy and rapid environmental degradation.<sup>[1][2]</sup> It is a non-systemic, burndown herbicide, meaning it only affects the plant tissue it directly contacts and is not translocated to the roots.<sup>[1][3]</sup> Its mode of action involves the rapid disruption of plant cell membranes, leading to cellular leakage and desiccation of foliage within hours of application.<sup>[3][4]</sup> Due to its contact-based activity and lack of residual soil presence, it is a useful tool in integrated weed management strategies for organic production systems.<sup>[1]</sup>

## Mechanism of Action

**Ammonium nonanoate** acts as a soap, disrupting the cellular integrity of plants. The nonanoate anion penetrates the waxy cuticle of the leaves and attacks the lipid bilayer of the

plasma membrane.[4] This physical disruption leads to a loss of membrane integrity, causing rapid leakage of cellular contents and a subsequent "burn-down" effect on the plant tissue.[4] Medium-chain fatty acids like nonanoic acid (C9) are particularly effective due to their balance of lipid affinity and size, which maximizes membrane destabilization.[4]

Caption: Mechanism of action of **ammonium nonanoate** on a plant cell.

## Data Presentation: Efficacy of Ammonium Nonanoate

The efficacy of **ammonium nonanoate** is influenced by the application rate, application volume, and the target weed species. Generally, it demonstrates greater control over broadleaf weeds compared to grasses.[5]

Table 1: Efficacy of **Ammonium Nonanoate** on Various Weed Species at Different Application Rates and Volumes. Data summarized from a factorial experiment conducted by Webber et al. (2011). Weed control was visually assessed 6 days after treatment.

Weed Species	Application Rate (kg a.i./ha)	Application Volume (L/ha)	Mean Weed Control (%)
Broadleaf Weeds			
Tumble Pigweed (Amaranthus albus)	10.8	654	>85%
Spiny Pigweed (Amaranthus spinosus)	10.8	654	>85%
Carpetweed (Mollugo verticillata)	7.2	164	66%
10.8	981	>88%	
Grass Weeds			
Goosegrass (Eleusine indica)	7.2 - 10.8	164 - 981	31% - 54%
Smooth Crabgrass (Digitaria ischaemum)	7.2 - 10.8	164 - 981	24% - 54%

Table 2: Summary of Weed Control from a Study on Pumpkin. Data from a study by Singh et al. (2021). Herbicides were applied twice, 20 and 30 days after planting.

Herbicide Treatment	Application Rate (% ai)	Weed Control (%)
Ammonium Nonanoate	5%	88% - 98%
Ammonium Nonanoate	6%	88% - 98%
Clove Oil + Cinnamon Oil	4.5%	39% - 69%
Clove Oil + Cinnamon Oil	9%	39% - 69%
Untreated Control	N/A	0%

## Experimental Protocols

The following are detailed protocols for evaluating the efficacy and phytotoxicity of **ammonium nonanoate**. These are synthesized from methodologies described in the literature and general best practices for herbicide trials.

## Protocol for Efficacy Evaluation in Field Trials

This protocol is based on the factorial experiment design reported by Webber et al. (2011) to assess the impact of different application rates and volumes.

### 1. Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a factorial arrangement of treatments.
- Factors:
  - Factor A: **Ammonium nonanoate** application rate (e.g., 2 levels: 7.2 and 10.8 kg a.i./ha).
  - Factor B: Application volume (e.g., 4 levels: 164, 327, 654, and 981 L/ha).
- Replicates: A minimum of 4 replicates (blocks) are recommended to account for field variability.
- Controls: Include an untreated weedy check in each replicate.
- Plot Size: Plots should be of a sufficient size to allow for representative weed populations and minimize spray drift between plots (e.g., 2m x 6m).

### 2. Site Preparation and Treatment Application:

- Select a field with a uniform, endemic population of the target weed species.
- Prepare the seedbed according to standard local practices (e.g., disk-harrowing) to encourage uniform weed emergence.
- Allow weeds to grow to a consistent stage (e.g., 2-4 leaf stage) before application.
- Spray Solution Preparation:

- Commercially available **ammonium nonanoate** is often a 40% concentrated solution.
- Calculate the amount of product needed for each treatment based on the target application rate (kg a.i./ha) and the plot size.
- Example Calculation for a 7.2 kg a.i./ha rate on a 12m<sup>2</sup> plot:
  - $(7.2 \text{ kg a.i.} / 10,000 \text{ m}^2) * 12 \text{ m}^2 = 0.00864 \text{ kg a.i.} = 8.64 \text{ g a.i.}$
  - Amount of 40% product =  $8.64 \text{ g} / 0.40 = 21.6 \text{ g}$  (or mL, assuming density  $\approx 1 \text{ g/mL}$ ).
- Mix the calculated amount of **ammonium nonanoate** with the appropriate volume of water to achieve the target application volume for the plot area.
- Sprayer Calibration:
  - Use a CO<sub>2</sub>-pressurized backpack sprayer with a boom and appropriate nozzles (e.g., flat-fan) for uniform coverage.
  - Calibrate the sprayer using the "1/128th Acre Method" or a similar technique to ensure the target application volume is delivered accurately. This involves timing how long it takes to spray a known area (e.g., 340.3 ft<sup>2</sup>) and measuring the spray output in that time. The ounces collected equals the gallons per acre (GPA) output.
- Application:
  - Apply treatments to the designated plots, ensuring consistent walking speed and spray height (e.g., 18-24 inches) above the weed canopy.
  - Use spray shields to prevent drift to adjacent plots.

### 3. Data Collection and Analysis:

- Weed Control Assessment:
  - Visually assess weed control at set intervals after treatment (e.g., 3, 7, and 14 days after treatment - DAT).

- Use a 0 to 100% scale, where 0% = no effect and 100% = complete weed death, comparing treated plots to the untreated control.
- Weed Biomass (Optional):
  - At a final time point (e.g., 21 DAT), place two 0.25 m<sup>2</sup> quadrats in each plot.
  - Harvest all above-ground weed biomass within the quadrats.
  - Dry the biomass at 60°C until a constant weight is achieved and record the dry weight.
- Statistical Analysis:
  - Data should be subjected to Analysis of Variance (ANOVA) appropriate for a factorial RCBD.
  - Use a protected Fisher's LSD or Tukey's HSD test ( $P \leq 0.05$ ) to separate treatment means.

## Protocol for Crop Phytotoxicity Assessment

This protocol is designed to evaluate the safety of **ammonium nonanoate** when applied over the top of or directed towards a crop.

### 1. Experimental Design:

- Design: Randomized Complete Block Design.
- Treatments:
  - **Ammonium nonanoate** at the proposed use rate (1X).
  - **Ammonium nonanoate** at double the proposed use rate (2X) to simulate spray overlap.
  - A hand-weeded, untreated control.
  - A weedy, untreated control.
- Replicates: Minimum of 4 replicates.

- Plot Management: Keep plots weed-free (except for the weedy control) to ensure that any observed crop damage is due to the herbicide and not weed competition.

## 2. Treatment Application:

- Apply the herbicide at the desired crop growth stage as specified by the research objectives.
- Use the same calibrated spray equipment and techniques as described in Protocol 4.1.

## 3. Data Collection and Analysis:

- Visual Phytotoxicity Rating:
  - Assess crop injury at regular intervals (e.g., 3, 7, 14, and 28 DAT).
  - Use a standardized rating scale, such as the European Weed Research Council (EWRC) scale or a 0-10 scale.
  - 0-10 Phytotoxicity Scale: 0 = No phytotoxicity; 1-2 = Slight discoloration or stunting; 3-4 = Moderate injury; 5-6 = Severe injury; 7-9 = Very severe injury, near complete kill; 10 = Complete crop death.
- Crop Growth Measurements (Optional):
  - Measure plant height, stand count, or other relevant growth parameters.
- Yield Assessment:
  - Harvest the crop from a central area of each plot and measure the marketable yield.
- Statistical Analysis:
  - Analyze phytotoxicity ratings, growth measurements, and yield data using ANOVA.
  - Compare treatment means to the hand-weeded control to determine the significance of any negative effects.

Caption: General experimental workflow for herbicide evaluation.

## Conclusion

**Ammonium nonanoate** is an effective contact herbicide for broadleaf weed control in organic agricultural systems. Its efficacy is dependent on the application rate, volume, and weed species, with grasses showing more tolerance. The provided protocols offer a framework for the systematic evaluation of **ammonium nonanoate** to optimize its use for specific cropping systems and weed pressures. Adherence to standardized experimental design and data analysis is crucial for generating reliable and comparable results.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)